

An In-depth Technical Guide to Strontium Permanganate Trihydrate (CAS 14446-13-0)

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

Cat. No.: *B577955*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and structural characteristics of **Strontium Permanganate Trihydrate**. The information is compiled and presented to support research and development activities where this compound may be of interest.

Chemical Identity and General Properties

Strontium permanganate trihydrate is an inorganic compound with the chemical formula $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$. It is a strong oxidizing agent, a characteristic property of permanganate salts. Its identity is uniquely defined by the Chemical Abstracts Service (CAS) Registry Number 14446-13-0.

Property	Value	Reference
CAS Registry Number	14446-13-0	[1][2][3]
Molecular Formula	H ₆ Mn ₂ O ₁₁ Sr or Sr(MnO ₄) ₂ ·3H ₂ O	[2][3][4][5]
Molecular Weight	379.54 g/mol	[1][2][3][4]
IUPAC Name	strontium;dipermanganate;trihydrate	[2][5]
Synonyms	Bispermanganic acid strontium salt, Strontium Permanganate	[2]

Physical and Chemical Properties

The compound presents as dark violet, cubic crystals that are highly hygroscopic.[6][7] Its thermal stability is limited, and it exhibits solubility in water.

Property	Value	Reference
Physical Appearance	Purple (dark violet) cubic crystals	[1][4][6]
Density	2.75 g/cm ³ at 20°C	[1][4]
Decomposition Temperature	175°C	[1][4]
Solubility in Water	2.5 g / 100 g of water at 0°C	[4]
Hygroscopicity	Very hygroscopic	[6][7]
Oxidizing Properties	Strong oxidizer (inferred from permanganate ion)	[8][9]

Crystallography and Molecular Structure

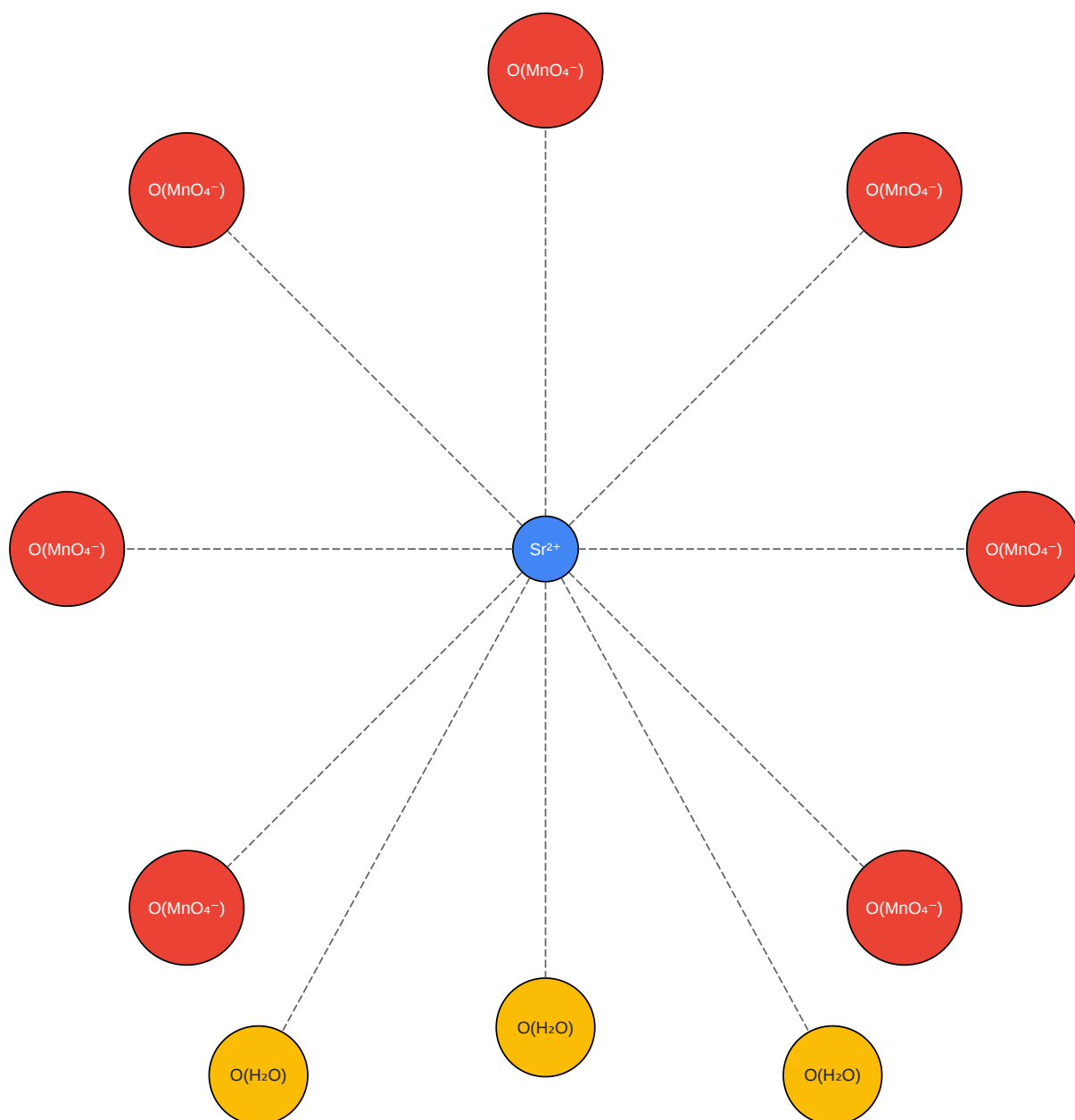
The crystal structure of **strontium permanganate trihydrate** has been determined using three-dimensional X-ray diffraction methods. It belongs to the cubic crystal system with the

space group $P2_13$.^{[6][7]} The structure consists of strontium cations (Sr^{2+}), permanganate anions (MnO_4^-), and water molecules.^[6]

The permanganate groups exhibit a nearly tetrahedral symmetry.^[6] A notable feature of the crystal structure is the unusual coordination number of the strontium ion. Each Sr^{2+} cation is surrounded by seven oxygen atoms from the permanganate anions and three water molecules, resulting in a coordination number of ten.^[6]

Crystallographic Parameter	Value	Reference
Crystal System	Cubic	^{[1][6][7]}
Space Group	$P2_13$	^{[6][7]}
Lattice Parameter (a)	$9.611 \pm 0.006 \text{ \AA}$	^{[6][7]}
Coordination Number (Sr^{2+})	10	^[6]
Mean Mn-O Bond Distance	$1.605 \pm 0.014 \text{ \AA}$	^{[6][7]}
Mean Sr-O Bond Distance	2.68 \AA	^{[6][7]}

The following diagram illustrates the coordination sphere around the central strontium cation, showing its interaction with oxygen atoms from both permanganate anions and water molecules.



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Coordination of the Sr^{2+} Ion

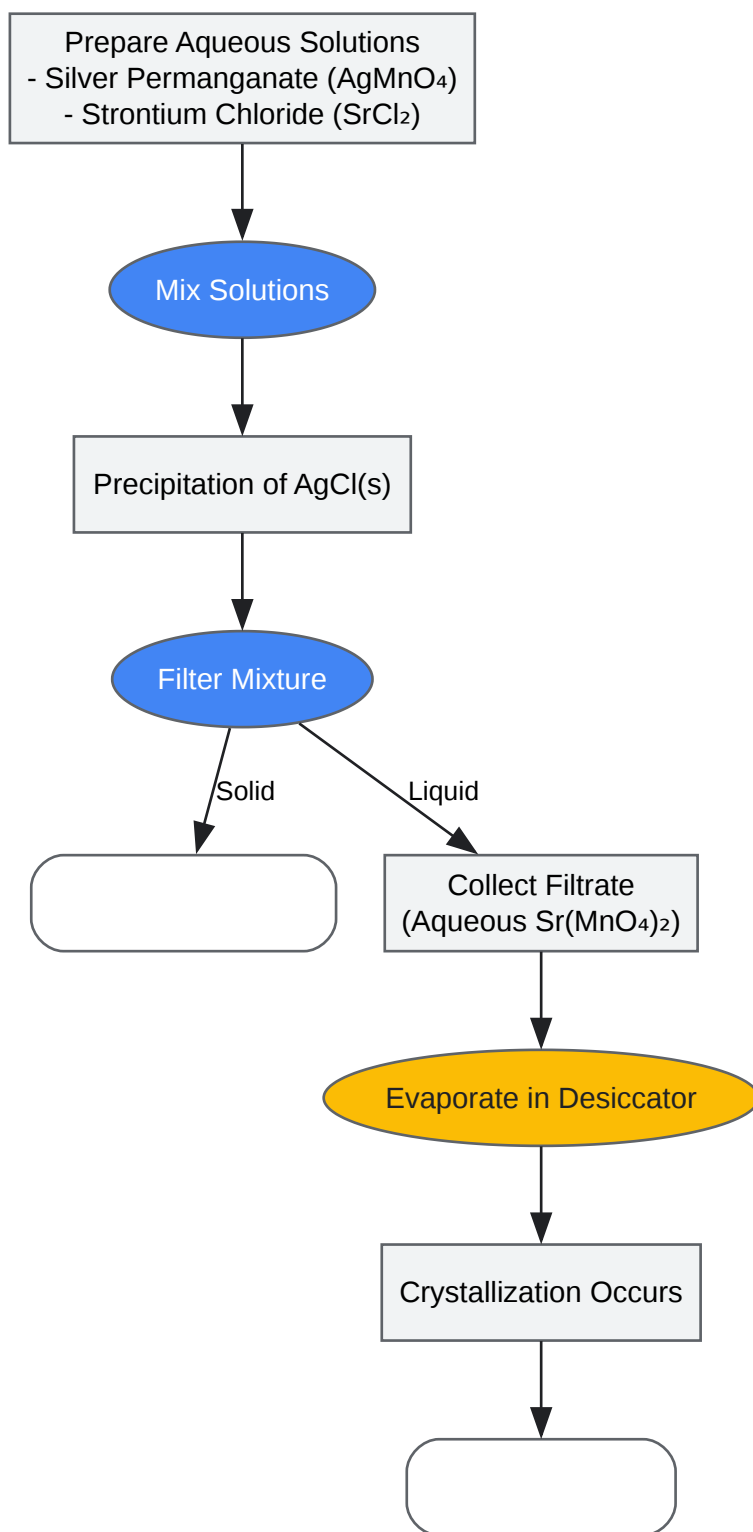
Experimental Protocols

The primary method reported for the preparation of **strontium permanganate trihydrate** crystals involves a metathesis reaction in an aqueous solution.[6][7]

Methodology:

- **Reactant Preparation:** Prepare separate aqueous solutions of silver permanganate (AgMnO_4) and strontium chloride (SrCl_2).
- **Reaction:** Mix the two aqueous solutions. This results in the precipitation of insoluble silver chloride (AgCl) due to its low solubility product.
 - Reaction: $2 \text{AgMnO}_4(\text{aq}) + \text{SrCl}_2(\text{aq}) \rightarrow \text{Sr}(\text{MnO}_4)_2(\text{aq}) + 2 \text{AgCl}(\text{s})$
- **Separation:** Filter the reaction mixture to remove the precipitated silver chloride. The filtrate contains the desired strontium permanganate in solution.
- **Crystallization:** Transfer the filtrate to a desiccator and allow the solvent (water) to evaporate slowly.
- **Product Recovery:** Over time, dark violet, hygroscopic crystals of **strontium permanganate trihydrate**, $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$, will form and can be collected.[6][7]

The synthesis process can be visualized as the following workflow.



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Synthesis Workflow for $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$

Safety and Handling

No specific Safety Data Sheet (SDS) for **strontium permanganate trihydrate** is available in the search results. However, based on the properties of permanganates and strontium compounds, the following hazards and precautions can be inferred.[8][9][10][11] This information is for guidance and a full risk assessment should be conducted before handling.

- **Oxidizing Agent:** As a permanganate, this compound is a strong oxidizer and may intensify fires or cause fire/explosion upon contact with combustible materials. Keep away from heat, sparks, open flames, and combustible materials.[8][9]
- **Toxicity:** Permanganates are generally harmful if swallowed.[8]
- **Corrosivity:** May cause skin and eye irritation or severe burns upon contact.[8]
- **Handling:** Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.[10][11]
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.

Conclusion

Strontium permanganate trihydrate is a well-characterized inorganic compound with a distinct cubic crystal structure and a high coordination number for the strontium ion. Its synthesis is straightforward via a precipitation reaction. Due to its nature as a strong oxidizing agent, appropriate safety measures are paramount during its handling and storage. The quantitative data and experimental protocols provided in this guide offer a foundational resource for scientists and researchers.

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